

Reactivity of Oxydiethylene Bis(chloroformate) with Water: A Technical Guide

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Compound of Interest

Compound Name: Oxydiethylene bis(chloroformate)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the reactivity of **oxydiethylene bis(chloroformate)** with water. A thorough understanding of its hydrolytic stability is critical for its application in organic synthesis, polymer chemistry, and as a derivatization agent in various analytical protocols. This document outlines the reaction mechanism, summarizes key physicochemical data, presents a representative experimental protocol for studying its hydrolysis, and details essential safety and handling considerations.

Introduction to Oxydiethylene Bis(chloroformate)

Oxydiethylene bis(chloroformate), also known as diethylene glycol bis(chloroformate), is a bifunctional organic compound with the chemical formula $C_6H_8Cl_2O_5$.^{[1][2][3][4][5]} Its structure features two reactive chloroformate groups, making it a valuable intermediate in the synthesis of polycarbonates, polyurethanes, and other polymers.^[6] It also serves as a crosslinking agent in the formulation of adhesives and sealants.^[6] Given its reactivity, particularly with nucleophiles like water, a detailed understanding of its stability in aqueous environments is paramount for its effective use and safe handling.

Reactivity with Water: Hydrolysis

Chloroformates are known to be reactive compounds that readily undergo hydrolysis in the presence of water or moist air.^{[4][7]} The reaction involves the nucleophilic attack of water on

the carbonyl carbon of the chloroformate group, leading to the formation of the corresponding alcohol, carbon dioxide, and hydrogen chloride.^[2]^[7]

For **oxydiethylene bis(chloroformate)**, the hydrolysis reaction proceeds as follows, yielding diethylene glycol, carbon dioxide, and hydrochloric acid:

Reaction Scheme:



This reaction is generally rapid, a characteristic of lower alkyl chloroformates.^[7] The liberation of corrosive hydrogen chloride gas is a significant safety consideration.^[8]^[9] While specific kinetic data such as the hydrolysis half-life for **oxydiethylene bis(chloroformate)** is not readily available in the literature, it is expected to hydrolyze quickly in aqueous conditions.^[10] The rate of hydrolysis for chloroformates is influenced by factors such as temperature, pH, and the presence of catalysts.

Physicochemical Data

A summary of the key physical and chemical properties of **oxydiethylene bis(chloroformate)** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₈ Cl ₂ O ₅	[1][2][3][4][5]
Molecular Weight	231.03 g/mol	[3][4][5]
CAS Number	106-75-2	[2][3][5][6][11][12][13]
Appearance	Clear liquid with a pungent odor	[2]
Boiling Point	127 °C at 5 torr (mm Hg)	[2][4]
Melting Point	6 - 7 °C	[2]
Density	1.35 g/cm ³ at 20 °C	[2]
Flash Point	146 °C (295 °F) (Open Cup)	[4]
Solubility	Insoluble in water; Soluble in common organic solvents (acetone, toluene, methylene chloride, etc.)	[2][3]

Representative Experimental Protocol for Hydrolysis Study

While a specific protocol for **oxydiethylene bis(chloroformate)** is not detailed in the provided literature, a general methodology for studying the hydrolysis kinetics of a chloroformate can be outlined as follows. This protocol is based on standard techniques for monitoring chemical reactions.

Objective: To determine the rate of hydrolysis of **oxydiethylene bis(chloroformate)** in an aqueous solution.

Materials:

- **Oxydiethylene bis(chloroformate)**
- Deionized water

- pH buffer solutions
- Titration equipment (buret, pH meter) or a spectrophotometer
- Constant temperature bath
- Appropriate organic solvent (e.g., acetone) for initial dissolution

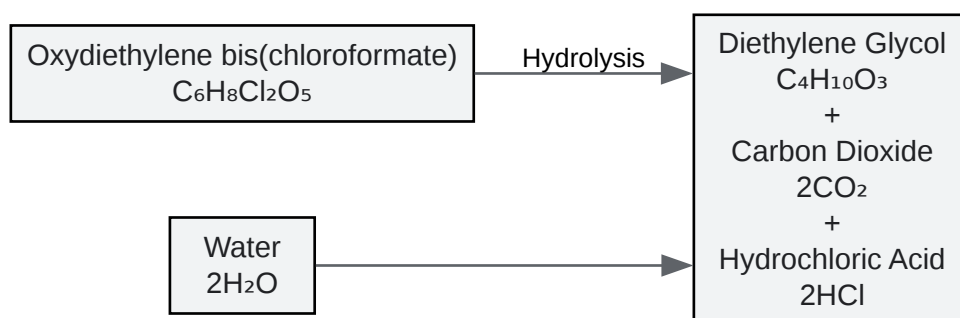
Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **oxydiethylene bis(chloroformate)** in a water-miscible organic solvent to facilitate its introduction into the aqueous reaction medium.
- Reaction Setup:
 - In a temperature-controlled reaction vessel, place a known volume of deionized water or a buffer solution of a specific pH.
 - Allow the aqueous medium to equilibrate to the desired temperature in the constant temperature bath.
- Initiation of Reaction:
 - Add a small, known amount of the **oxydiethylene bis(chloroformate)** stock solution to the aqueous medium with vigorous stirring to initiate the hydrolysis reaction.
- Monitoring the Reaction: The progress of the hydrolysis can be monitored by several methods:
 - Titration: At regular time intervals, withdraw aliquots from the reaction mixture and quench the reaction (e.g., by adding a large volume of a cold, inert solvent). The amount of hydrochloric acid produced can be determined by titration with a standardized base.
 - Spectrophotometry: If the chloroformate or its hydrolysis product has a distinct UV-Vis absorbance, the change in absorbance over time can be monitored to determine the reaction rate.

- Conductivity: The increase in conductivity due to the formation of ionic products (H^+ and Cl^-) can be measured over time.
- Data Analysis:
 - From the collected data (e.g., concentration of HCl vs. time), determine the rate constant of the hydrolysis reaction.
 - The experiment can be repeated at different temperatures to determine the activation energy of the reaction.

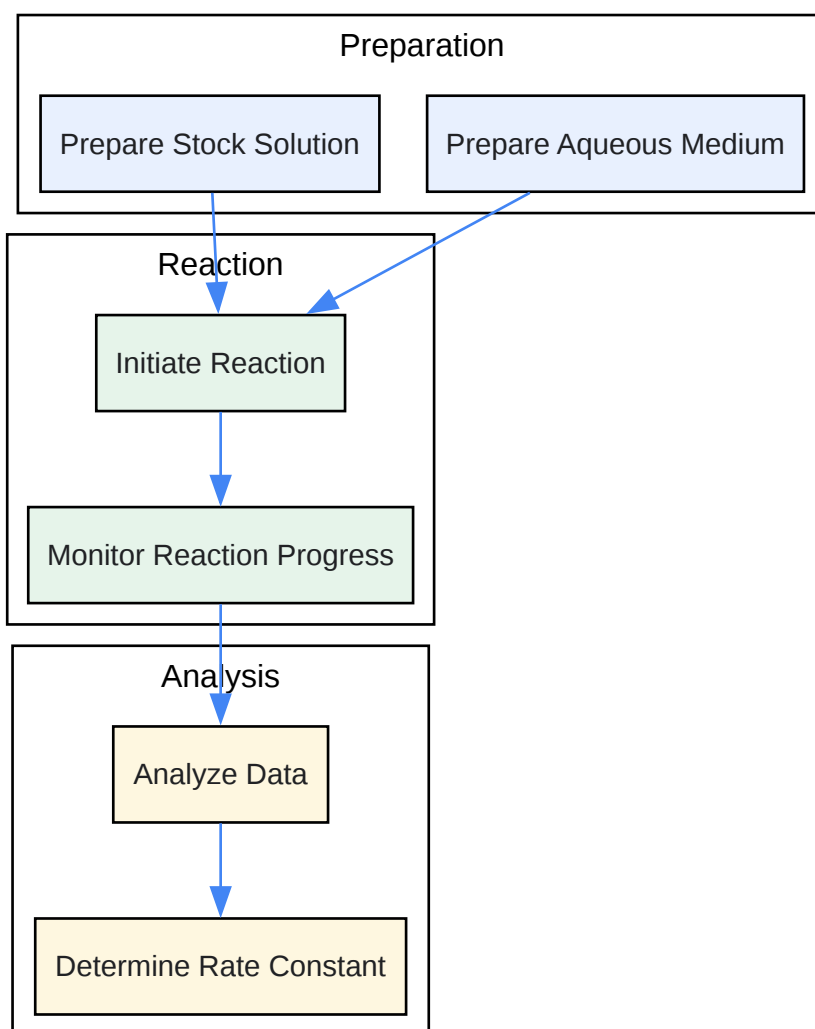
Visualizations

The following diagrams illustrate the hydrolysis reaction and a general experimental workflow.



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Caption: Hydrolysis of **Oxydiethylene Bis(chloroformate)**.



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Caption: Generalized Workflow for Hydrolysis Study.

Safety and Handling

Oxydiethylene bis(chloroformate) is a hazardous chemical that requires careful handling.

- Hazards: The compound is harmful if swallowed, may cause an allergic skin reaction, and causes serious eye damage.[11] It is also toxic to aquatic life with long-lasting effects.[11] Upon contact with water, it releases toxic and corrosive hydrogen chloride gas.[8]
- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, eye protection, and face protection when handling this substance.[1][11] In case of insufficient

ventilation, wear respiratory protection.

- Handling: Use only in well-ventilated areas.[11] Avoid contact with skin, eyes, and clothing. Avoid breathing dust, fume, gas, mist, vapors, or spray.[11]
- Storage: Store in a dry, cool, and well-ventilated place.[2] Keep containers tightly closed and away from water or moist air.[8]
- Spills: In case of a spill, avoid contact with the substance. Collect the spillage and dispose of it as hazardous waste.[11] Prevent entry into drains or water courses.[11]

Conclusion

Oxydiethylene bis(chloroformate) is a reactive compound that undergoes rapid hydrolysis in the presence of water to produce diethylene glycol, carbon dioxide, and hydrochloric acid. This reactivity is a key consideration for its use in various industrial and research applications. While specific kinetic data for its hydrolysis is limited, its behavior is consistent with that of other alkyl chloroformates. Adherence to strict safety protocols is essential when handling this compound due to its hazardous nature and the corrosive byproducts of its reaction with water.

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